

# Comparison of Beradilol salt forms for bioavailability

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## Compound of Interest

Compound Name: *Beradilol monoethyl maleate*

CAS No.: *114856-47-2*

Cat. No.: *B1683699*

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## Comparative Bioavailability Assessment: Beradilol Salt Forms

### Executive Summary

Beradilol (TZC-5665) is a third-generation beta-adrenergic receptor antagonist featuring a pyridazinone scaffold. Unlike conventional beta-blockers, its development required a specialized salt form to balance aqueous solubility with membrane permeability. This guide analyzes the selection of the Monoethyl Maleate salt (Beradilol Ethyl Hydrogen Maleate) over the Free Base and standard inorganic salts (e.g., Hydrochloride).

For the formulation scientist, the critical takeaway is that **Beradilol Monoethyl Maleate** represents a "Goldilocks" physicochemical state: it provides sufficient ionization for dissolution while the ethyl-esterified counterion maintains the lipophilicity required for optimal passive diffusion, a strategy often superior to simple inorganic salts for BCS Class II/IV compounds.

### Technical Profile: Beradilol (TZC-5665)

- Compound Name: **Beradilol Monoethyl Maleate** (JAN)

- Code Name: TZC-5665[1][2][3]
- Chemical Class: Pyridazinone-based  
-blocker
- Mechanism: Competitive antagonism of  
-adrenergic receptors; vasodilatory activity via  
-blockade or Ca  
channel modulation.
- Development Challenge: The free base exhibits poor aqueous solubility (  
), limiting oral bioavailability.

## Comparative Analysis: Salt Form Performance

The following table synthesizes the physicochemical rationale for selecting the Monoethyl Maleate form over alternatives.

| Feature              | Beradilol Monoethyl Maleate (Selected Form) | Beradilol Free Base (Precursor)  | Beradilol HCl (Standard Alternative)     |
|----------------------|---------------------------------------------|----------------------------------|------------------------------------------|
| Counterion           | Ethyl Hydrogen Maleate (Organic)            | None                             | Chloride (Inorganic)                     |
| Aqueous Solubility   | High (>10 mg/mL)                            | Low (<0.01 mg/mL)                | High, but pH-dependent                   |
| Common Ion Effect    | Negligible in gastric fluid.                | N/A                              | Significant (suppressed by gastric HCl). |
| Lipophilicity (LogP) | Moderate (Counterion adds lipophilicity)    | High (Rate-limiting dissolution) | Low (Ion pair is highly polar)           |
| Hygroscopicity       | Low/Moderate (Stable crystal lattice)       | Low                              | High (Risk of deliquescence)             |
| Bioavailability      | Optimal (Balanced dissolution/permeation )  | Poor (Dissolution-limited)       | Variable (Gastric precipitation risk)    |

## Why "Monoethyl" Maleate?

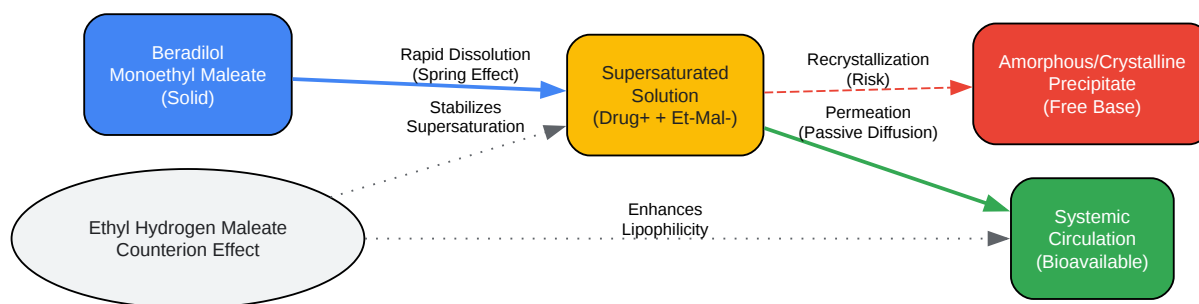
Standard maleate salts are common, but Ethyl Hydrogen Maleate is a unique counterion.

- **Modulated Acidity:** It is a weaker acid than maleic acid, potentially preventing acid-catalyzed degradation of the labile pyridazinone ring.
- **Lipophilic Shielding:** The ethyl group on the counterion increases the lipophilicity of the salt form before dissociation. This can enhance the "apparent" partition coefficient during the initial diffusion layer transit, facilitating absorption in the upper GI tract.

## Bioavailability Mechanism: The "Spring and Parachute"

The superior performance of the Monoethyl Maleate salt can be visualized using the "Spring and Parachute" model of supersaturation.

Figure 1: Salt Dissolution and Absorption Pathway Caption: The Monoethyl Maleate salt generates a high-energy supersaturated state (Spring) and maintains it via the counterion's specific interaction, preventing rapid precipitation (Parachute).



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## Experimental Protocols

To validate these properties in your own lab, use the following self-validating protocols.

### Protocol A: Kinetic Solubility in Biorelevant Media (FaSSIF)

Objective: Determine the maximum soluble concentration before precipitation occurs.

- Preparation: Prepare FaSSIF (Fasted State Simulated Intestinal Fluid) at pH 6.5.
- Seeding: Add excess **Beradilol Monoethyl Maleate** to 10 mL of FaSSIF in a jacketed vessel at 37°C.
- Agitation: Stir at 300 RPM.
- Sampling:

- Withdraw 0.5 mL aliquots at T=5, 15, 30, 60, and 120 minutes.
- Critical Step: Filter immediately using a 0.22  $\mu$ m PVDF filter (pre-heated to 37°C to prevent temperature-induced precipitation).
- Analysis: Dilute filtrate with mobile phase and analyze via HPLC-UV (254 nm).
- Validation: Perform the same procedure with Beradilol Free Base. The Salt/Base solubility ratio should be

.

## Protocol B: Intrinsic Dissolution Rate (IDR)

Objective: Measure the dissolution rate per unit area, independent of particle size.

- Compression: Compress 100 mg of the salt into a pellet using a Wood's apparatus die (pressure: 2000 psi for 1 min) to ensure a constant surface area ( ).
- Medium: 900 mL of 0.1 N HCl (simulated gastric fluid) at 37°C.
- Rotation: Rotate the die at 100 RPM.
- Data Capture: Use a fiber-optic UV probe or recirculating loop to measure absorbance every 30 seconds for 20 minutes.
- Calculation: Plot Cumulative Amount Dissolved vs. Time. The slope divided by the surface area is the IDR ( ).
  - Target: IDR indicates no dissolution-limited absorption.

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